

How to store M8891 for long-term use

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Compound of Interest

Compound Name: M8891

Cat. No.: B608796

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Technical Support Center: M8891

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term storage and handling of **M8891**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **M8891** for long-term use?

For long-term storage of solid **M8891**, it is recommended to keep it at -20°C for a period of months to years.^{[1][2]} For short-term storage, ranging from days to weeks, a temperature of 0-4°C is suitable.^[1] It is crucial to store the compound in a dry and dark environment.^[1]

Q2: What are the recommended storage conditions for **M8891** once it is dissolved in a solvent (stock solution)?

Stock solutions of **M8891** should be stored at -80°C for up to 6 months.^{[2][3]} For storage at -20°C, the recommended duration varies, with some sources suggesting up to 1 month while others indicate up to 6 months.^{[2][3]} To ensure the integrity of the compound, it is advisable to adhere to the shorter storage period of 1 month when storing at -20°C and to always protect the solution from light.^[3] For very short-term storage of a few days to weeks, 0-4°C is acceptable.^[1]

Q3: How should I handle **M8891** upon receiving it?

M8891 is shipped as a non-hazardous chemical at ambient temperature and is stable for several weeks during standard shipping.^[1] Upon receipt, you should store it under the recommended conditions as soon as possible.

Q4: Can I reuse a stock solution of **M8891** that has been freeze-thawed multiple times?

While specific data on the effects of multiple freeze-thaw cycles on **M8891** stability is not readily available, it is a general best practice in a laboratory setting to aliquot stock solutions into smaller, single-use volumes. This minimizes the number of freeze-thaw cycles and helps to preserve the stability and integrity of the compound.

Q5: What solvent should I use to prepare a stock solution of **M8891**?

M8891 is soluble in DMSO, and this is a common solvent for preparing stock solutions.^[1]

Q6: I am conducting in vivo experiments. How should I prepare the working solution?

For in vivo experiments, it is recommended to freshly prepare the working solution from your stock solution on the day of use.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Improper storage of M8891.	Review the storage conditions of your M8891 stock. Ensure that both solid and dissolved forms are stored at the correct temperatures and protected from light. If the storage guidelines have not been followed, consider using a fresh vial of the compound.
Precipitation observed in the stock solution after thawing.	The solubility of M8891 may have been exceeded, or the solvent may not be pure.	Gently warm the solution and sonicate to aid in redissolving the precipitate. ^[3] If the issue persists, consider preparing a fresh stock solution, ensuring the solvent is of high purity.

Storage Condition Summary

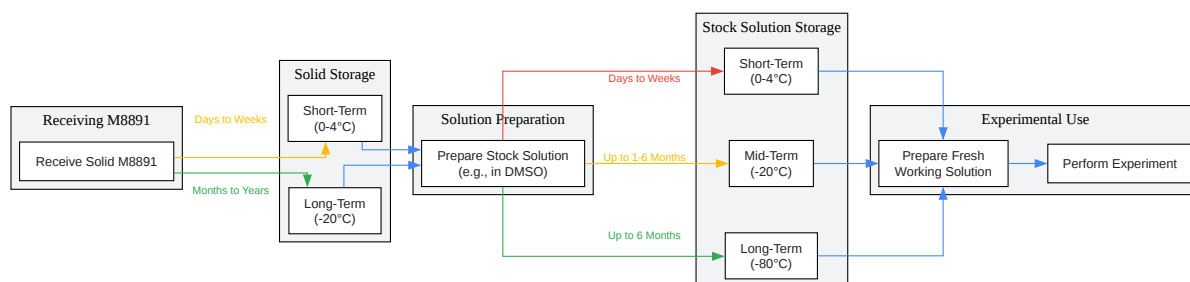
Form	Storage Temperature	Duration	Special Instructions
Solid	-20°C	Months to Years	Store in a dry, dark place. [1]
0-4°C	Days to Weeks	Store in a dry, dark place. [1]	
Stock Solution	-80°C	Up to 6 months	Protect from light. [2] [3]
-20°C	Up to 1-6 months	Protect from light. [2] [3] Given the variability, a 1-month duration is a more conservative approach.	
0-4°C	Days to Weeks	Protect from light. [1]	

Experimental Protocols

Protocol for Preparation and Storage of **M8891** Stock Solution

- Weighing: Carefully weigh the desired amount of solid **M8891** in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration.
- Mixing: Vortex the solution until the **M8891** is completely dissolved. Gentle warming and sonication can be used to facilitate dissolution if necessary.[\[3\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use, light-protected microcentrifuge tubes. This will minimize the number of freeze-thaw cycles for the entire stock.
- Storage: Store the aliquots at -80°C for long-term use (up to 6 months).[\[2\]](#)[\[3\]](#)

Visual Guide to M8891 Long-Term Storage Workflow



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Caption: Workflow for the long-term storage and handling of **M8891**.

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